

Application Notes: High-Temperature Dyeing of Polyester with Disperse Yellow 241

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Compound of Interest

Compound Name: Disperse yellow 241

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These application notes provide a detailed protocol for the high-temperature exhaust dyeing of polyester substrates with **Disperse Yellow 241**, a high-energy disperse dye suitable for achieving vibrant and durable yellow shades. The protocol outlines the necessary materials, equipment, and step-by-step procedures for successful and reproducible dyeing, including a critical post-dyeing reduction clearing process to ensure optimal fastness properties.

Introduction

Disperse dyes are non-ionic colorants with low water solubility, making them the primary choice for dyeing hydrophobic synthetic fibers like polyester. The high-temperature dyeing method, typically conducted between 120°C and 130°C under pressure, is essential for facilitating the diffusion of the dye molecules into the compact molecular structure of polyester fibers. This process ensures deep shade penetration, excellent color fastness, and overall durability of the dyed material.

Disperse Yellow 241 is classified as a high-energy disperse dye, which necessitates high temperatures for effective dyeing and exhibits good sublimation fastness.^{[1][2][3]} The protocol herein is optimized for laboratory-scale applications, providing a reliable foundation for research and development purposes.

Materials and Equipment

Materials:

- Polyester fabric (scoured and pre-wetted)
- **Disperse Yellow 241** (commercial grade)
- Dispersing agent
- Levelling agent
- Acetic acid (or a suitable pH buffer)
- Sodium hydrosulfite
- Sodium hydroxide (caustic soda)
- Distilled or deionized water

Equipment:

- High-temperature laboratory dyeing machine (e.g., beaker dyer)
- Beakers and graduated cylinders
- Magnetic stirrer and stir bars
- pH meter
- Analytical balance
- Drying oven

Experimental Protocols

Dye Bath Preparation and Dyeing Procedure

The high-temperature exhaust dyeing method is employed for this protocol. The procedure involves preparing a dyebath with the necessary dye and auxiliaries, followed by a controlled heating and cooling cycle.

- **Dye Dispersion Preparation:** A stock dispersion of **Disperse Yellow 241** is prepared by pasting the required amount of dye with a small amount of water and then adding more water to create a uniform dispersion.
- **Dye Bath Setup:** The dye bath is prepared in the dyeing vessel with the specified amounts of water, dispersing agent, and levelling agent. The pH of the bath is adjusted to the desired range using acetic acid.[4][5]
- **Dyeing Cycle:** The pre-wetted polyester fabric is introduced into the dye bath. The temperature is raised at a controlled rate to the optimal dyeing temperature and held for a specified duration to allow for dye penetration and fixation.[4][5] Following the dyeing phase, the bath is cooled down before the fabric is removed.

Reduction Clearing

A post-dyeing reduction clearing treatment is crucial to remove any unfixed dye from the fiber surface, which significantly improves the wash and crocking fastness of the dyed material.

- **Preparation of Clearing Solution:** A fresh bath is prepared with sodium hydrosulfite and sodium hydroxide.
- **Treatment:** The dyed fabric is treated in this alkaline reducing solution at an elevated temperature for a short period.
- **Rinsing and Neutralization:** After the reduction clearing, the fabric is thoroughly rinsed with hot and then cold water and neutralized with a mild acid if necessary, before final drying.

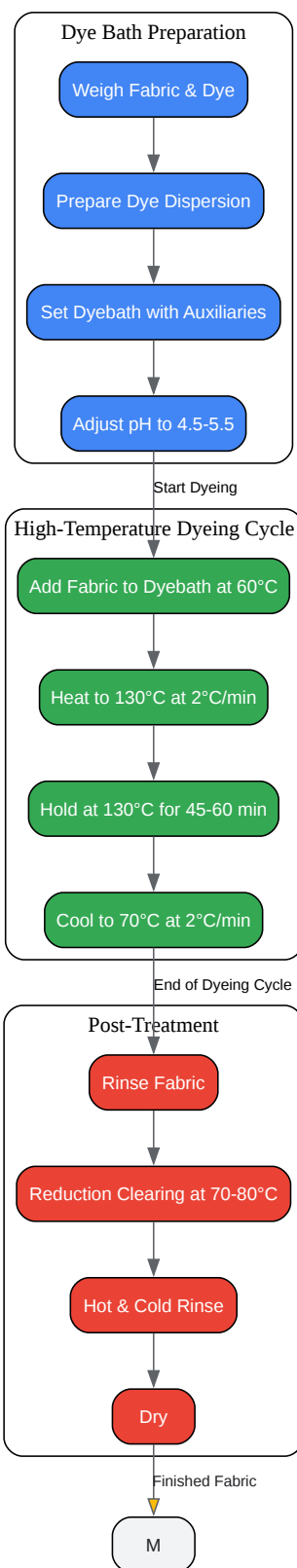
Data Presentation

The following table summarizes the quantitative parameters for the high-temperature dyeing of polyester with **Disperse Yellow 241**.

Parameter	Value	Unit	Notes
Disperse Yellow 241	1.0	% o.w.f.*	For a medium depth of shade.
Dispersing Agent	1.0	g/L	To ensure uniform dye dispersion.
Levelling Agent	0.5	g/L	To promote even dye uptake.
pH of Dyebath	4.5 - 5.5	Adjusted with acetic acid.	Optimal for high-energy disperse dyes. [3] [8]
Liquor Ratio	1:10	Ratio of fabric weight to liquor volume. [6] [7]	
Dyeing Temperature	130	°C	
Time at Dyeing Temp.	45 - 60	minutes	
Rate of Heating	2	°C/min	
Rate of Cooling	2	°C/min	
Reduction Clearing			
Sodium Hydrosulfite	2.0	g/L	
Sodium Hydroxide	2.0	g/L	
Temperature	70 - 80	°C	
Time	15 - 20	minutes	

*% o.w.f. = on the weight of fabric

Mandatory Visualization



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Caption: High-temperature exhaust dyeing workflow for polyester with **Disperse Yellow 241**.

Safety Precautions

All experimental work should be conducted in a well-ventilated area, and appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn.

[4][9][10] Care should be taken when handling powdered dyes to avoid inhalation.[9][10]

Material Safety Data Sheets (MSDS) for all chemicals should be consulted prior to use.[5]

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